Total Synthesis of (+)-Triptoquinonide: A Detailed Protocol for Researchers

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Compound of Interest

Compound Name:	*Triptoquinonide*
CAS No.:	*81478-15-1*
Cat. No.:	*B1202272*

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Application Note & Protocol

For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed protocol for the enantioselective total synthesis of (+)-**triptoquinonide**, a complex diterpenoid natural product. The synthesis is based on the work of Yang et al., which features a key lanthanide-catalyzed oxidative radical cyclization. This protocol is intended for use by trained organic chemists in a laboratory setting.

Introduction

Triptoquinonide is a member of the triptolide family of natural products isolated from the plant Tripterygium wilfordii. These compounds have garnered significant interest from the scientific community due to their potent biological activities, including anti-inflammatory, immunosuppressive, and anti-cancer properties. The complex molecular architecture of **triptoquinonide**, featuring a strained triepoxide system, presents a formidable challenge for synthetic chemists. The protocol outlined below describes a successful enantioselective approach to this molecule.

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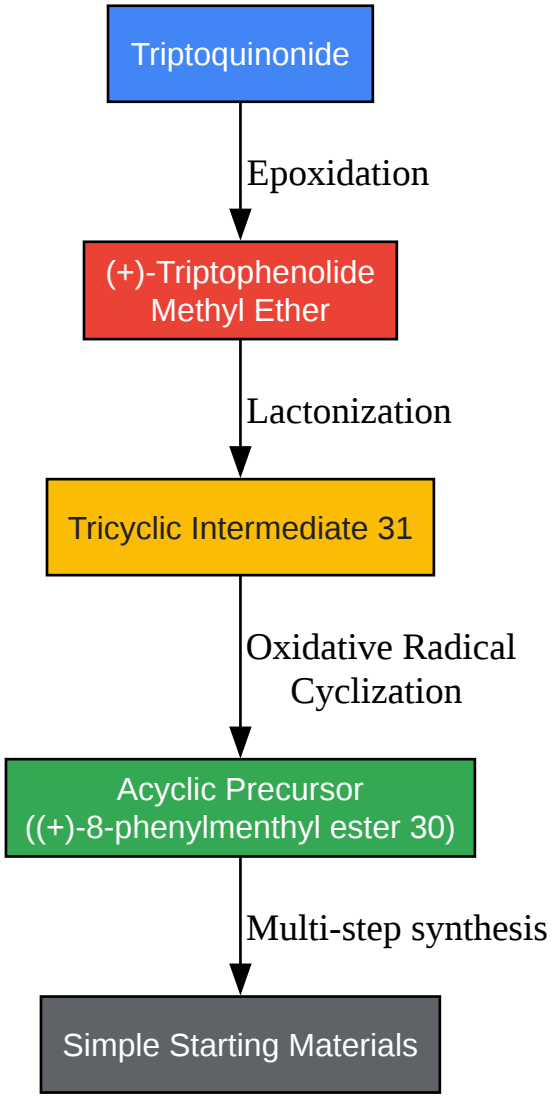
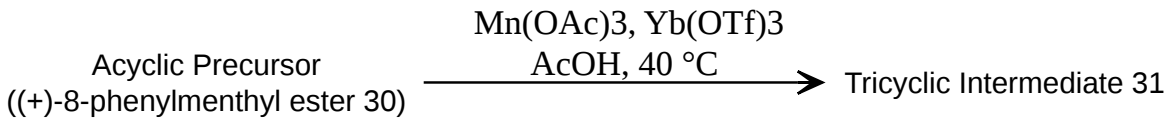
Overall Synthetic Strategy

The total synthesis of (+)-**triptoquinonide** is achieved through a multi-step sequence starting from commercially available materials. The retrosynthetic analysis reveals a strategy centered around the late-stage introduction of the epoxide functionalities from a key intermediate, (+)-triptophenolide methyl ether. The core carbocyclic framework is constructed via a highly diastereoselective oxidative radical cyclization.





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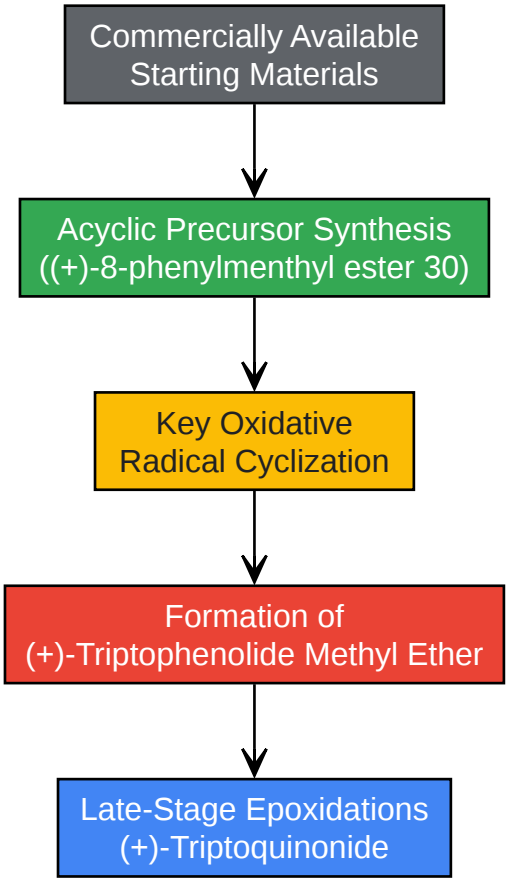

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